

Application Note: High-Yield Synthesis of 4-Bromo-2-nitrophenetole

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Compound of Interest

Compound Name: 1-Bromo-4-ethoxy-2-nitrobenzene

Cat. No.: B12446635

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Abstract & Introduction

This application note details the regioselective synthesis of 4-bromo-2-nitrophenetole from 4-bromophenetole via electrophilic aromatic substitution (nitration). While often commercially listed as "**1-Bromo-4-ethoxy-2-nitrobenzene**," the chemical structure places the nitro group ortho to the strongly activating ethoxy group and meta to the bromine atom.

This intermediate is critical in the development of pharmaceutical APIs (active pharmaceutical ingredients) and azo dyes. The presence of the ethoxy group directs the incoming nitro group to the ortho position (C2) due to resonance donation, overcoming the weaker deactivating/directing effect of the bromine atom at C4.

Reaction Mechanism

The synthesis follows a standard Electrophilic Aromatic Substitution (EAS) pathway.^[1] The ethoxy group (-OEt) is a strong activator and ortho, para-director. Since the para position is blocked by bromine, nitration occurs almost exclusively at the ortho position relative to the ethoxy group.

Key Challenges:

- **Regioselectivity:** Ensuring nitration occurs at C2 (ortho to OEt) rather than displacing the bromine (ipso-substitution) or occurring at C3.
- **Thermal Control:** Nitration of activated ethers is highly exothermic; uncontrolled temperatures can lead to dinitration or oxidative degradation.

Safety & Hazards (Critical)

Hazard Class	Description	Mitigation
Oxidizer	Nitric acid is a strong oxidizer. Contact with organics can cause fire.	Keep away from flammable solvents (acetone, ether) until quenched.
Corrosive	HNO ₃ and H ₂ SO ₄ cause severe skin burns and eye damage.	Wear butyl rubber gloves, face shield, and lab coat.
Exothermic	The reaction releases significant heat.	Use an ice/salt bath to maintain T < 10°C. Add acid dropwise.
Toxic	Nitro compounds are often toxic/mutagenic.	Handle all solids/oils in a fume hood.

Experimental Protocol

Materials & Reagents

Reagent	MW (g/mol)	Equiv.[2]	Quantity	Role
4-Bromophenetole	201.06	1.0	10.0 g (49.7 mmol)	Substrate
Glacial Acetic Acid	60.05	Solvent	40 mL	Solvent/Moderator
Nitric Acid (70%)	63.01	1.2	3.8 mL (~60 mmol)	Electrophile Source
Acetic Anhydride	102.09	Optional	5 mL	Water Scavenger
Dichloromethane	84.93	-	100 mL	Extraction Solvent

Step-by-Step Procedure

Phase 1: Preparation of Nitrating Agent

- In a fume hood, charge a designated dropping funnel with Nitric Acid (3.8 mL).
- Dilute with Glacial Acetic Acid (10 mL).
- Optional: If using fuming nitric acid or requiring strictly anhydrous conditions, add Acetic Anhydride (5 mL) to the mixture to form acetyl nitrate (handle with extreme care; unstable > 20°C).

Phase 2: Reaction Setup

- Equip a 250 mL 3-neck round-bottom flask with a magnetic stir bar, thermometer, and the dropping funnel containing the nitrating mixture.
- Add 4-Bromophenetole (10.0 g) and Glacial Acetic Acid (30 mL) to the flask.
- Cool the solution to 0–5°C using an ice/water bath. Ensure stirring is vigorous to prevent localized hot spots.

Phase 3: Nitration (The Critical Step)

- Dropwise Addition: Slowly add the nitrating mixture to the flask over 30–45 minutes.

- **Temperature Monitor:** strictly maintain internal temperature below 10°C. If the temperature spikes, stop addition immediately and allow to cool.
- **Post-Addition:** Once addition is complete, allow the reaction to warm to room temperature (20–25°C) and stir for 2 hours.
- **Monitoring:** Check progress via TLC (Hexane/Ethyl Acetate 8:2). The starting material ($R_f \sim 0.8$) should disappear, replaced by a lower R_f yellow spot.

Phase 4: Workup & Purification

- **Quench:** Pour the reaction mixture slowly into 200 mL of ice water with stirring. The product may precipitate as a yellow solid or oil.
- **Extraction:** Extract the aqueous mixture with Dichloromethane (3 x 50 mL).
- **Wash:** Wash the combined organic layers with:
 - Water (2 x 50 mL)
 - Saturated NaHCO_3 (2 x 50 mL) to remove residual acid (Caution: CO_2 evolution).
 - Brine (1 x 50 mL).
- **Drying:** Dry over anhydrous Na_2SO_4 or MgSO_4 . Filter and concentrate under reduced pressure (Rotovap).
- **Crystallization:** If the residue is solid, recrystallize from hot Ethanol (95%). If oil, purify via silica gel column chromatography (Gradient: 0-10% EtOAc in Hexanes).

Results & Characterization

Expected Yield: 85–92% (Yellow crystalline solid or viscous oil). Melting Point: ~45–50°C (Note: Phenetoles often melt lower than corresponding phenols).

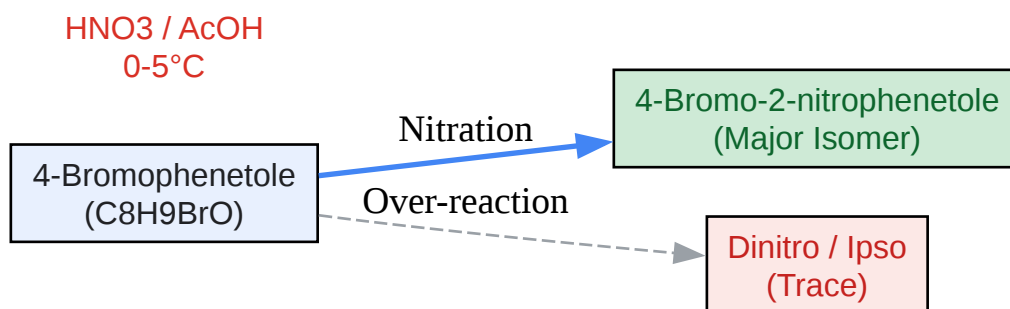
NMR Data Interpretation (400 MHz, CDCl_3)

Position	Shift (δ ppm)	Multiplicity	Integration	Assignment
Aromatic C3	7.98	Doublet (d, J=2.5 Hz)	1H	H ortho to NO ₂ and Br
Aromatic C5	7.62	Doublet of Doublets (dd)	1H	H para to NO ₂
Aromatic C6	7.05	Doublet (d, J=9.0 Hz)	1H	H ortho to OEt
CH ₂ (Ethyl)	4.18	Quartet (q)	2H	-O-CH ₂ -CH ₃
CH ₃ (Ethyl)	1.48	Triplet (t)	3H	-O-CH ₂ -CH ₃

Note: The shift of the proton at C3 is significantly downfield due to the deshielding effect of the adjacent nitro group and bromine.

Visualizations

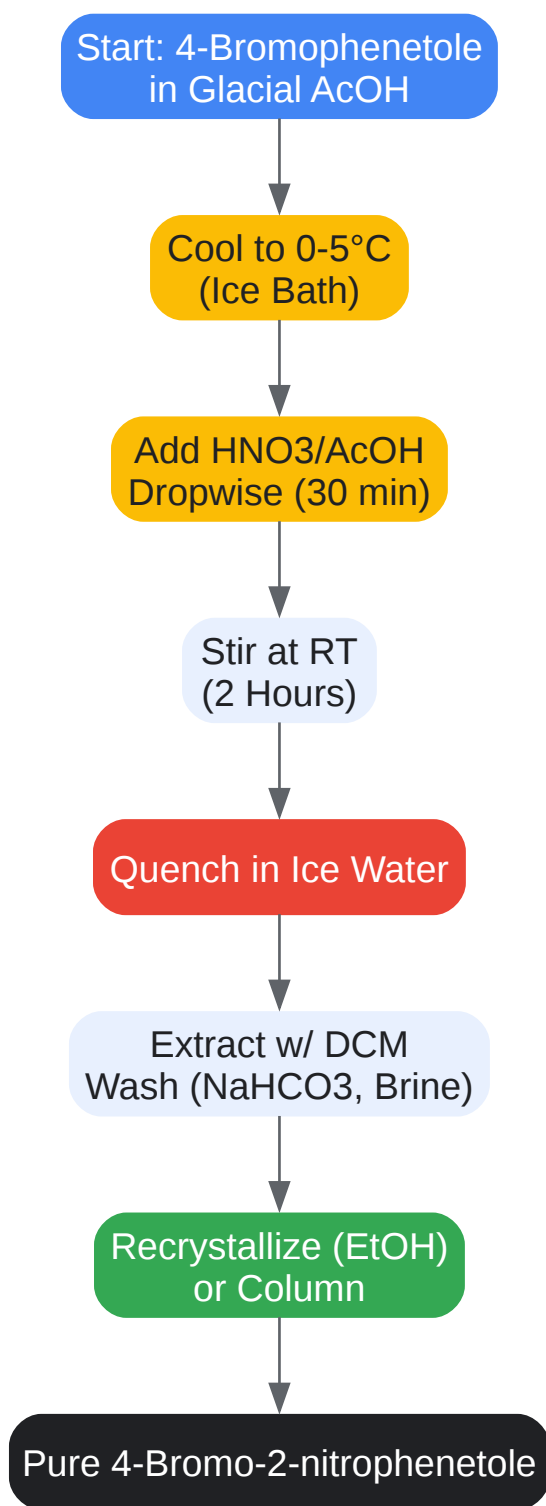
Figure 1: Reaction Scheme



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Caption: Electrophilic aromatic substitution of 4-bromophenetole yielding the ortho-nitro product.

Figure 2: Synthesis Workflow



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Caption: Operational workflow for the nitration process, emphasizing temperature control.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield / Tar Formation	Temperature too high during addition.	Ensure $T < 5^{\circ}\text{C}$ during addition. Use a slower addition rate.
Dinitration (Product has 2 Nitro groups)	Excess HNO_3 or reaction time too long.	Verify stoichiometry (1.1–1.2 eq). Monitor TLC closely.
Starting Material Remains	Reaction stopped too early or acid too dilute.	Check acid concentration. Allow to stir longer at RT.
Red/Brown Fumes (NO_2)	Oxidation occurring.	Use "White Fuming" HNO_3 or add urea to scavenge nitrous acid.

References

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- Commercial Reference (Isomer Naming)

- CymitQuimica. "4-Bromo-1-ethoxy-2-nitrobenzene." (Illustrating the commercial synonym usage).

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Sources

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